A Comparative Guide to the Structure-Activity Relationship of Benzothiazole Derivatives

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Compound of Interest

Compound Name:	*6-Trifluoromethylbenzothiazole*
CAS No.:	*131106-70-2*
Cat. No.:	*B137593*

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Benzothiazole, a bicyclic heterocyclic compound, serves as a privileged scaffold in medicinal chemistry due to its presence in numerous pharmacologically active molecules. The versatility of the benzothiazole nucleus allows for structural modifications that can significantly modulate its biological activity. This guide provides a comparative analysis of the structure-activity relationships (SAR) of benzothiazole derivatives, with a focus on their anticancer and antimicrobial properties. The information is supported by quantitative data from various studies, detailed experimental protocols, and visual diagrams to elucidate key concepts.

Anticancer Activity of Benzothiazole Derivatives

The anticancer potential of benzothiazole derivatives has been extensively explored, with many compounds exhibiting potent cytotoxicity against a range of cancer cell lines. The SAR studies reveal that the biological activity is highly dependent on the nature and position of substituents on the benzothiazole core and its appended moieties.

Key SAR Insights for Anticancer Activity:

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- Substitution at the C-2 Position: The C-2 position of the benzothiazole ring is a frequent site for modification.
    - Aromatic and Heterocyclic Rings: Introduction of substituted phenyl rings, particularly with electron-withdrawing groups, often enhances anticancer activity. For instance, a 2-(4-aminophenyl)benzothiazole scaffold has shown potent and selective antitumor effects.[1]
    - Amide and Hydrazone Linkages: Incorporating amide or hydrazone functionalities at the C-2 position can lead to compounds with significant cytotoxic effects.
- Substitution on the Benzene Ring: Modifications on the benzene part of the benzothiazole nucleus also play a crucial role.
    - Electron-Withdrawing Groups: The presence of electron-withdrawing groups like nitro (-NO2), chloro (-Cl), or fluoro (-F) on the benzene ring can increase the anticancer potency.
    - Positional Importance: The position of these substituents is critical, with substitutions at the C-6 position often cited as being particularly impactful on activity.

Comparative Anticancer Activity Data

The following table summarizes the in vitro anticancer activity (IC50 values) of selected benzothiazole derivatives against various human cancer cell lines. Lower IC50 values indicate higher potency.

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Compound ID	R1 (at C-2)	R2 (on Benzene Ring)	Cancer Cell Line	IC50 (μM)	Reference
Series 1					
Compound A	4-Aminophenyl	H	MCF-7 (Breast)	1.5	[1]
Compound B	4-Nitrophenyl	H	MCF-7 (Breast)	0.8	[1]
Compound C	4-Aminophenyl	6-Nitro	MCF-7 (Breast)	0.2	[1]
Series 2					
Compound D	-SCH2CONH-phenyl	H	HeLa (Cervical)	12.5	[2]
Compound E	-SCH2CONH-(4-chlorophenyl)	H	HeLa (Cervical)	5.8	[2]
Series 3					
T2	4-Fluorophenylamino	H	A-549 (Lung)	21.3	[1]
T5	4-Methoxyphenylamino	H	A-549 (Lung)	28.7	[1]

Experimental Protocol: MTT Assay for Cytotoxicity

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay used to assess cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[3]

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Procedure:

- Cell Seeding: Cancer cells are seeded in a 96-well plate at a density of 5,000-10,000 cells/well and incubated for 24 hours to allow for cell attachment.
- Compound Treatment: The cells are then treated with various concentrations of the benzothiazole derivatives (typically ranging from 0.01 to 100 µM) and incubated for another 24-72 hours. A control group with no drug treatment is also included.
- MTT Addition: After the incubation period, the medium is removed, and MTT solution (5 mg/mL in PBS) is added to each well. The plate is then incubated for 3-4 hours at 37°C.
- Formazan Solubilization: The MTT solution is removed, and a solubilizing agent, such as dimethyl sulfoxide (DMSO), is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance of the solution is measured using a microplate reader at a wavelength of 570 nm.
- Data Analysis: The percentage of cell viability is calculated relative to the untreated control cells. The IC50 value, which is the concentration of the compound that inhibits 50% of cell growth, is then determined.



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Workflow of the MTT assay for determining cytotoxicity.

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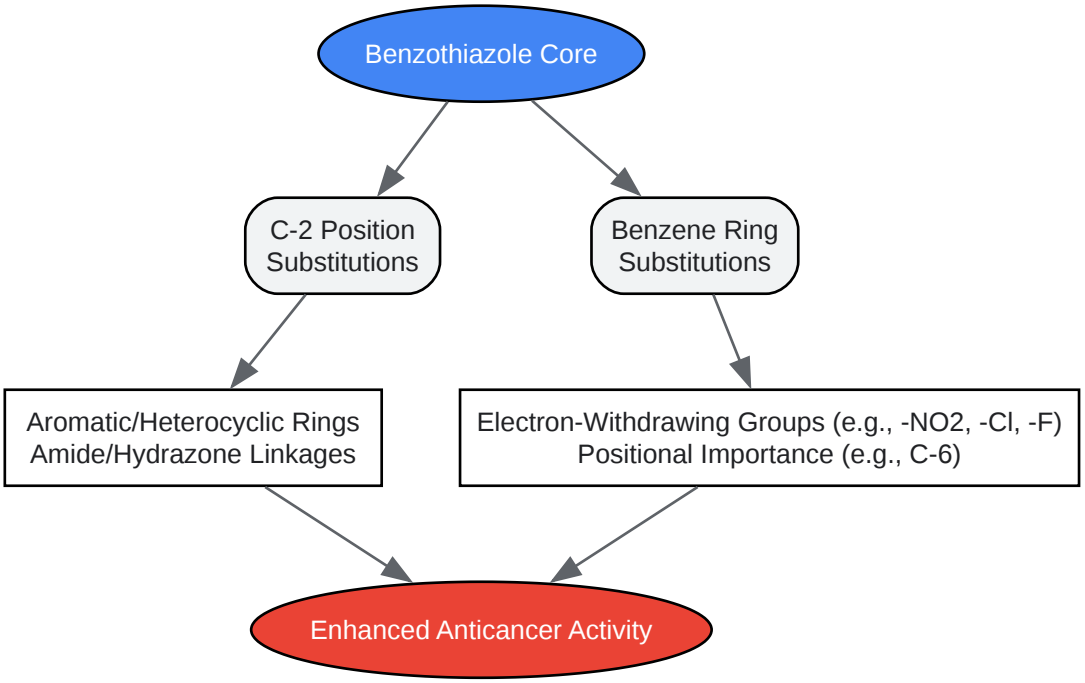

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Key SAR points for anticancer benzothiazole derivatives.

Antimicrobial Activity of Benzothiazole Derivatives

Benzothiazole derivatives have also demonstrated significant activity against a broad spectrum of bacteria and fungi. The SAR for antimicrobial activity often differs from that of anticancer activity, highlighting the possibility of designing selective agents.

Key SAR Insights for Antimicrobial Activity:

- 2-Amino and 2-Thio Substitutions: The presence of an amino or a thiol group at the C-2 position is a common feature in many antimicrobial benzothiazoles. These groups can be further derivatized to modulate activity.

- Halogenation: The introduction of halogen atoms, particularly fluorine and chlorine, on the benzothiazole ring or on a C-2 substituent often leads to a significant increase in antimicrobial potency.

- Hybrid Molecules: Combining the benzothiazole scaffold with other known antimicrobial pharmacophores, such as thiazolidinones or other heterocyclic rings, can result in hybrid molecules with enhanced and broader-spectrum activity.

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Comparative Antimicrobial Activity Data

The following table presents the Minimum Inhibitory Concentration (MIC) values of selected benzothiazole derivatives against various microbial strains. Lower MIC values indicate greater antimicrobial efficacy.

Compound ID	R1 (at C-2)	R2 (on Benzene Ring)	Microbial Strain	MIC (µg/mL)	Reference
Series 4					
Compound F	-NH2	H	S. aureus	100	[4]
Compound G	-NH-C(=S)NH-phenyl	H	S. aureus	25	[4]
Compound H	-NH2	5-Cl	S. aureus	50	[4]
Series 5					
Compound I	Thiazolidinone derivative	6-OCF3	E. coli	0.75	[5]
Compound J	Thiazolidinone derivative	6-Cl	E. coli	0.25	[5]

Experimental Protocol: Microdilution Method for MIC Determination

The broth microdilution method is a widely used technique to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

Procedure:

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium.

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- Serial Dilution: The benzothiazole derivative is serially diluted in the broth medium in a 96-well microtiter plate to obtain a range of concentrations.
- Inoculation: Each well is inoculated with the standardized microbial suspension. Positive (microbe and broth, no compound) and negative (broth only) controls are included.
- Incubation: The microtiter plate is incubated at an appropriate temperature (e.g., 37°C for bacteria) for 18-24 hours.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.



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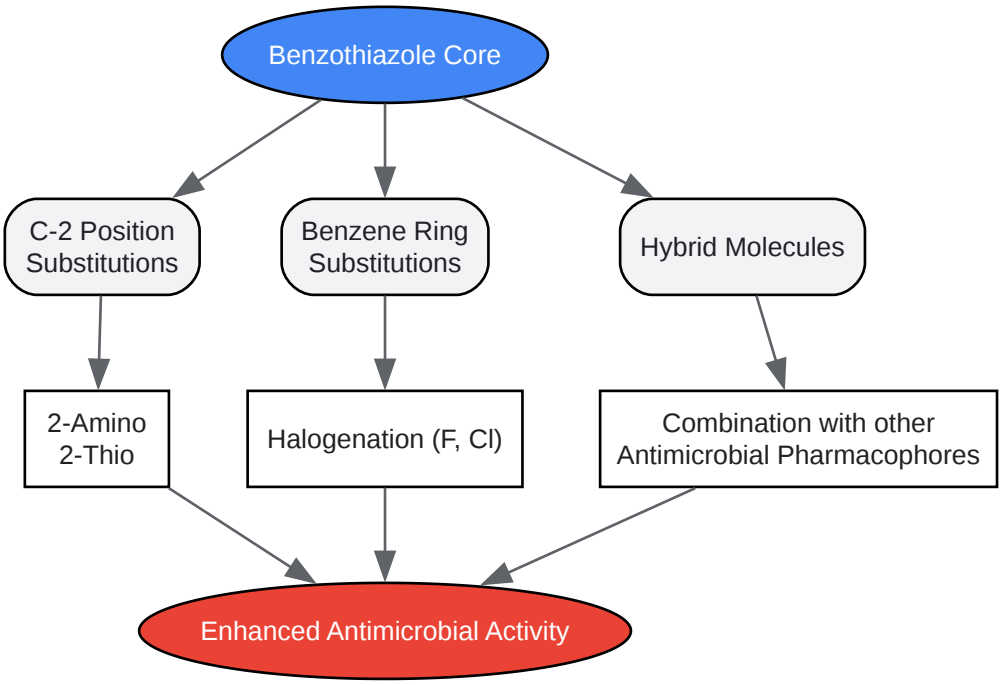
Workflow for MIC determination by microdilution method.



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Key SAR points for antimicrobial benzothiazole derivatives.

Conclusion

The structure-activity relationship of benzothiazole derivatives is a rich and active area of research. For anticancer activity, substitutions at the C-2 and C-6 positions, particularly with electron-withdrawing groups, are critical for enhancing potency. In contrast, for antimicrobial activity, 2-amino/thio substitutions, halogenation, and the creation of hybrid molecules are promising strategies. The data and protocols presented in this guide offer a valuable resource for researchers in the field of drug discovery and development, providing a foundation for the rational design of novel and more effective benzothiazole-based therapeutic agents. Further exploration of diverse substitutions and the elucidation of their mechanisms of action will continue to drive the development of this important class of compounds.

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